

Methyl 3-methoxy-2-naphthoate: A Technical Guide to Safety and Hazards (GHS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-methoxy-2-naphthoate

Cat. No.: B088097

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Introduction


Methyl 3-methoxy-2-naphthoate is a chemical intermediate used in the synthesis of a variety of organic compounds. As with any chemical substance, a thorough understanding of its potential hazards is crucial for safe handling and use in a research and development setting. This technical guide provides an in-depth overview of the safety and hazard profile of **Methyl 3-methoxy-2-naphthoate**, with a focus on its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). All quantitative data is summarized for clarity, and detailed experimental methodologies based on standard OECD guidelines are provided.

GHS Hazard Classification

Methyl 3-methoxy-2-naphthoate has been identified as a hazardous substance according to the GHS. The primary hazards are associated with its irritant properties.

GHS Pictogram

The following GHS pictogram is associated with **Methyl 3-methoxy-2-naphthoate**:

 alt text

Signal Word: Warning

Hazard Statements

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements

A comprehensive list of precautionary statements is provided in the safety data sheet (SDS) for this chemical. Key precautionary measures include:

- Prevention: Avoid breathing dust/fume/gas/mist/vapours/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection.
- Response: IF ON SKIN: Wash with plenty of water. IF INHALED: Remove person to fresh air and keep comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin irritation occurs: Get medical advice/attention. If eye irritation persists: Get medical advice/attention.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Quantitative Hazard Data

While specific quantitative data from toxicological studies on **Methyl 3-methoxy-2-naphthoate** are not readily available in the public domain, the following table outlines the types of data that would be generated in studies to support the GHS classifications.

| Hazard Classification | Test Type (Typical) | Endpoint | Result Leading to Classification |
|---|--|---|--|
| Skin Irritation (Category 2) | OECD TG 404 (In vivo) / OECD TG 439 (In vitro) | Mean score for erythema/eschar or edema; or Mean percent cell viability | Mean score of ≥ 2.3 and < 4.0 for erythema/eschar or edema in rabbits; or Mean percent cell viability $\leq 50\%$ in reconstructed human epidermis model. |
| Serious Eye Irritation (Category 2) | OECD TG 405 (In vivo) | Mean scores for corneal opacity, iritis, conjunctival redness or chemosis | Effects on cornea, iris, or conjunctiva that are fully reversible within 21 days of observation. |
| Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation | OECD TG 403 (Acute Inhalation Toxicity) | Clinical observations (e.g., signs of respiratory irritation) | Transient irritant effects on the respiratory tract. |

Experimental Protocols

The GHS classifications for **Methyl 3-methoxy-2-naphthoate** are based on data from standardized toxicological tests. The following are detailed methodologies for the key experiments that are typically conducted to assess skin, eye, and respiratory irritation.

Skin Irritation Testing (Based on OECD TG 404 & 439)

In Vivo (OECD TG 404: Acute Dermal Irritation/Corrosion)

- **Test Animals:** Healthy young adult albino rabbits are typically used.
- **Preparation:** The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.

- **Application:** A 0.5 g or 0.5 mL sample of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. The severity of the skin reactions is scored according to a standardized scale.

In Vitro (OECD TG 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the human epidermis.
- **Application:** The test substance is applied topically to the surface of the tissue model.
- **Exposure:** The exposure time is typically 15 to 60 minutes.
- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is determined using a colorimetric assay (e.g., MTT assay). The reduction of MTT to a colored formazan by viable cells is measured spectrophotometrically.
- **Classification:** A reduction in cell viability below a certain threshold (typically 50%) compared to a negative control indicates that the substance is an irritant.

Eye Irritation Testing (Based on OECD TG 405: Acute Eye Irritation/Corrosion)

- **Test Animals:** Healthy young adult albino rabbits are used.
- **Procedure:** A 0.1 mL (for liquids) or 0.1 g (for solids) sample of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for signs of irritation, including corneal opacity, iritis, and conjunctival redness and chemosis, at 1, 24, 48, and 72 hours after instillation. The severity of the lesions is scored using a standardized system.

- **Classification:** The classification is based on the severity and reversibility of the observed effects. Serious eye irritation (Category 2) is characterized by effects that are fully reversible within a 21-day observation period.

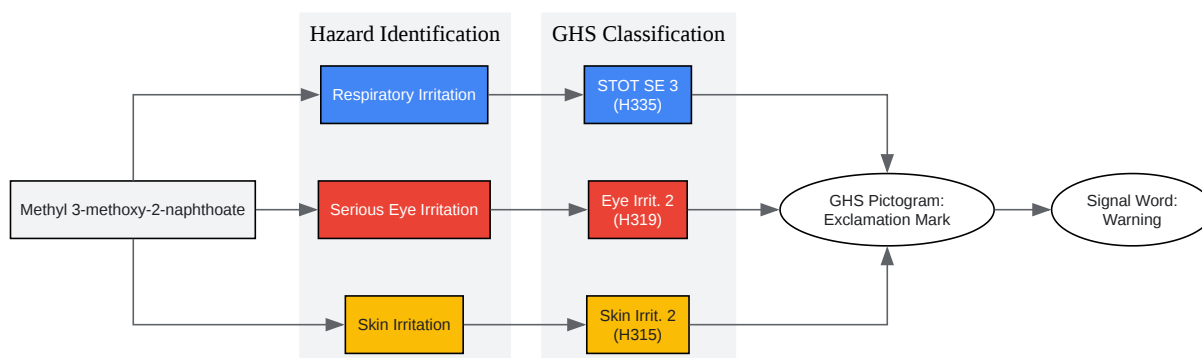
Respiratory Irritation Assessment (Based on principles from OECD TG 403)

While a specific guideline solely for respiratory irritation exists, the potential for this effect is often evaluated as part of an acute inhalation toxicity study.

- **Test Animals:** Typically, young adult rats are used.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (e.g., 4 hours).
- **Clinical Observations:** During and after exposure, animals are observed for clinical signs of toxicity, including signs of respiratory irritation such as altered breathing patterns, nasal discharge, and respiratory distress.
- **Histopathology:** At the end of the study, the respiratory tract tissues may be examined microscopically for any pathological changes.
- **Classification:** The classification as a respiratory irritant (STOT SE Category 3) is based on the observation of transient irritant effects on the respiratory tract.

Logical Workflow for GHS Classification

The following diagram illustrates the logical workflow for the GHS hazard classification of **Methyl 3-methoxy-2-naphthoate** based on its identified hazards.



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References

- 1. Methyl 3-Methoxy-2-naphthoate | C₁₃H₁₂O₃ | CID 296952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 3-methoxy-2-naphthoate: A Technical Guide to Safety and Hazards (GHS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088097#methyl-3-methoxy-2-naphthoate-safety-and-hazards-ghs]

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